

An In-Depth Technical Guide to 17:0-22:4 PE-d5

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Compound of Interest

Compound Name: 17:0-22:4 PE-d5

CAS No.: 2342575-44-2

Cat. No.: B15557320

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **17:0-22:4 PE-d5**, a deuterated phosphatidylethanolamine, detailing its structure, physicochemical properties, and its critical role as an internal standard in lipidomics research.

Introduction to 17:0-22:4 PE-d5

17:0-22:4 PE-d5 is a synthetic, deuterated phospholipid. Its full chemical name is 1-heptadecanoyl-2-docosatetraenoyl-sn-glycero(d5)-3-phosphoethanolamine.^[1] The "-d5" designation indicates that five hydrogen atoms on the glycerol backbone have been replaced with deuterium, a stable isotope of hydrogen. This isotopic labeling is crucial for its primary application.

Phosphatidylethanolamines (PEs) are a major class of phospholipids found in biological membranes, playing key roles in membrane structure and function.^{[2][3][4][5][6]} The specific acyl chains attached to the glycerol backbone, in this case, heptadecanoic acid (17:0) and docosatetraenoic acid (22:4), determine the specific properties and biological relevance of the lipid.

The defining feature of **17:0-22:4 PE-d5** is its utility as an internal standard in mass spectrometry-based lipidomics. Due to its chemical similarity to endogenous PEs, it behaves similarly during extraction and ionization. However, its increased mass due to the deuterium atoms allows it to be distinguished from non-deuterated lipids by a mass spectrometer. This enables accurate quantification of endogenous PE species in complex biological samples.

Molecular Structure and Properties

The structure of **17:0-22:4 PE-d5** consists of three main components: a deuterated glycerol backbone, two fatty acyl chains, and a phosphoethanolamine head group.

- **Glycerol Backbone:** A three-carbon molecule that forms the central scaffold of the lipid. In this specific molecule, the glycerol moiety is deuterated with five deuterium atoms, which provides a distinct mass signature.
- **Fatty Acyl Chains:**
 - At the sn-1 position: Heptadecanoic acid (17:0), a 17-carbon saturated fatty acid.[\[7\]](#)[\[8\]](#)
 - At the sn-2 position: Docosatetraenoic acid (22:4), a 22-carbon polyunsaturated fatty acid with four double bonds.
- **Head Group:** A phosphoethanolamine moiety attached to the sn-3 position of the glycerol backbone. This polar head group is characteristic of all phosphatidylethanolamines.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Quantitative Data Summary

Property	Value	Reference
Full Chemical Name	1-heptadecanoyl-2-docosatetraenoyl-sn-glycero(d5)-3-phosphoethanolamine	[1]
Molecular Formula	C44H75D5NO8P	[1]
Formula Weight	787.13 g/mol	[1]
Exact Mass	786.59 Da	[1]
Purity	>99%	[1]
Storage Temperature	-20°C	[1]

Experimental Protocols

The primary application of **17:0-22:4 PE-d5** is as an internal standard for the quantification of phosphatidylethanolamines in biological samples using liquid chromatography-mass spectrometry (LC-MS). Below is a detailed methodology for a typical lipidomics workflow.

Lipid Extraction from Biological Samples (Modified Bligh & Dyer Method)

This protocol is a widely used method for extracting lipids from biological matrices.

Materials:

- Biological sample (e.g., plasma, tissue homogenate, cell pellet)
- **17:0-22:4 PE-d5** internal standard solution (of known concentration)
- Chloroform
- Methanol
- LC-MS grade water

- Glass vials
- Centrifuge

Procedure:

- To a known amount of the biological sample in a glass vial, add a precise volume of the **17:0-22:4 PE-d5** internal standard solution.
- Add a 2:1 (v/v) mixture of chloroform and methanol to the sample.
- Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and disruption of cell membranes.
- Add LC-MS grade water to the mixture to induce phase separation. The final ratio of chloroform:methanol:water should be approximately 2:2:1.8.
- Vortex the mixture again for 2 minutes.
- Centrifuge the sample at 2000 x g for 10 minutes to separate the layers.
- Carefully collect the lower organic phase (chloroform layer), which contains the lipids, using a glass pipette.
- Dry the extracted lipid film under a stream of nitrogen gas.
- Resuspend the dried lipid extract in an appropriate solvent (e.g., a mixture of acetonitrile and isopropanol) for LC-MS analysis.

Quantitative Analysis by LC-MS/MS

Instrumentation:

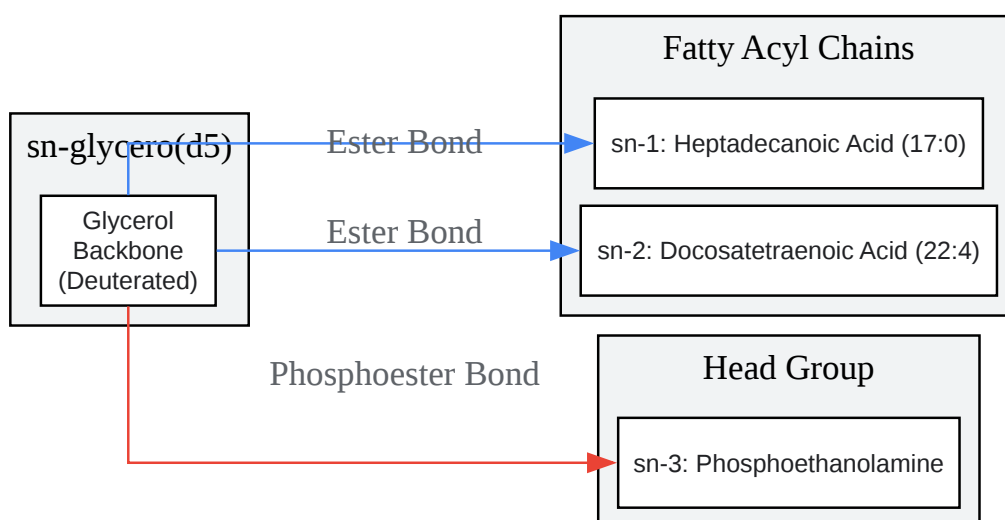
- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap)

Procedure:

- Inject the resuspended lipid extract onto a suitable chromatography column (e.g., a C18 reversed-phase column).
- Separate the lipids using a gradient elution with a mobile phase typically consisting of a mixture of water, acetonitrile, and isopropanol with additives like formic acid or ammonium formate to improve ionization.
- The eluent from the LC is introduced into the mass spectrometer.
- The mass spectrometer is operated in a mode that allows for the specific detection of the precursor and product ions of the target lipids and the internal standard. For phosphatidylethanolamines, this often involves monitoring for the neutral loss of the ethanolamine phosphate head group (141 Da) in negative ion mode.
- Quantification is achieved by comparing the peak area of the endogenous PE species to the peak area of the **17:0-22:4 PE-d5** internal standard.

Visualizations

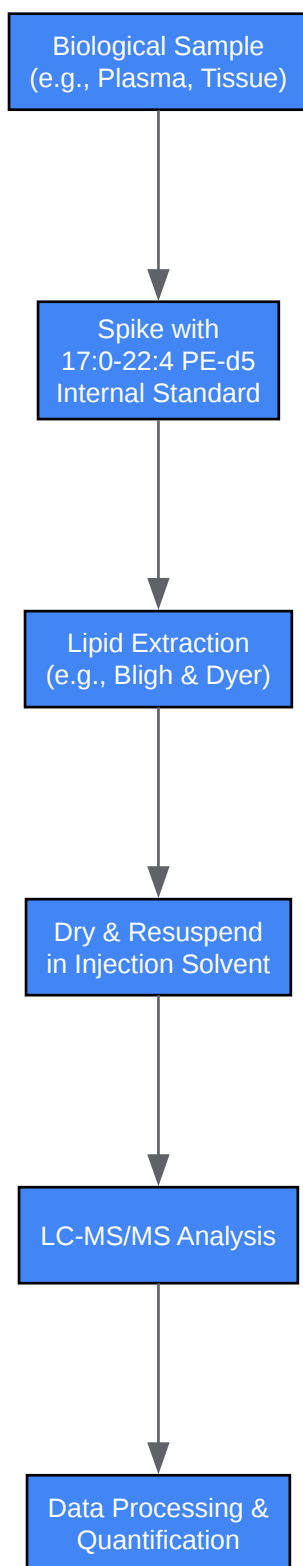
Molecular Structure of 17:0-22:4 PE-d5



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Caption: Molecular components of **17:0-22:4 PE-d5**.

Experimental Workflow for Lipidomics Analysis



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Caption: Quantitative lipidomics workflow.

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